

Piptocarphin F molecular formula and exact mass

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Compound of Interest

Compound Name: *Piptocarphin F*

Cat. No.: *B211590*

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Technical Guide: Piptocarphin F

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the chemical properties and a representative isolation protocol for **Piptocarphin F**, a member of the germacranolide class of sesquiterpene lactones.

Core Molecular Data

Piptocarphin F is a naturally occurring sesquiterpene lactone. Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₈ O ₈	PubChem[1]
Exact Mass	408.1784 Da	PubChem[1]
Class	Germacranolide Sesquiterpene Lactone	-

Experimental Protocols

While the original detailed protocol for the isolation of **Piptocarphin F** from *Piptocarpha chontalensis* requires access to specific literature, a general and representative methodology for the extraction and isolation of germacranolide sesquiterpene lactones from plant sources is outlined below. This protocol is based on common phytochemical techniques used for this class of compounds.

Objective: To extract and isolate **Piptocarphin F** from the plant material of *Piptocarpha chontalensis*.

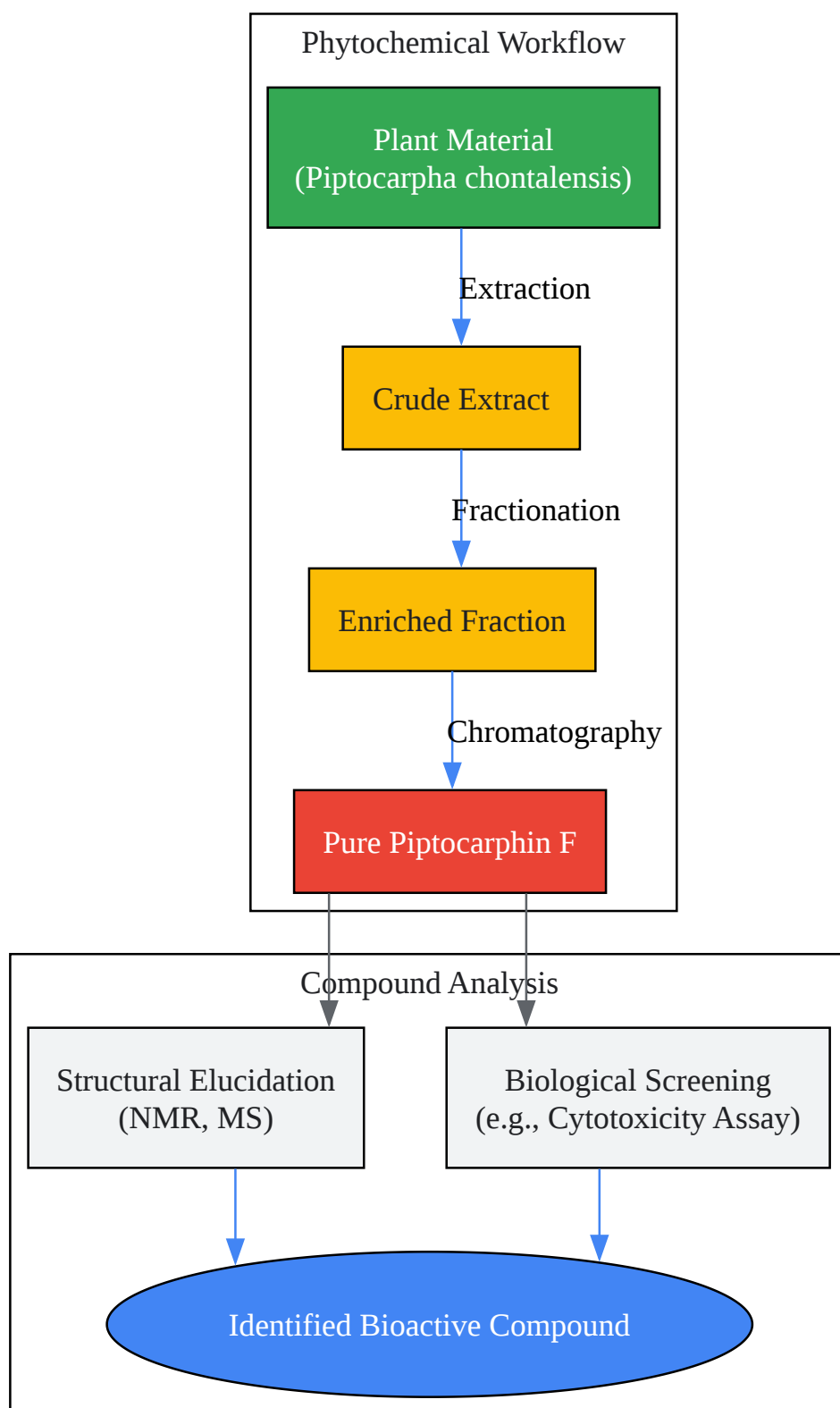
Methodology:

- Plant Material Collection and Preparation:
 - Aerial parts of *Piptocarpha chontalensis* are collected and air-dried in the shade.
 - The dried plant material is ground into a coarse powder to increase the surface area for extraction.
- Extraction:
 - The powdered plant material is subjected to maceration with a solvent of medium polarity, typically dichloromethane (CH_2Cl_2) or a mixture of dichloromethane and methanol, at room temperature for an extended period (e.g., 72 hours), with occasional agitation.
 - The process is repeated multiple times (typically 3x) with fresh solvent to ensure exhaustive extraction.
 - The collected extracts are combined and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.
- Fractionation:
 - The crude extract is subjected to liquid-liquid partitioning to separate compounds based on their polarity. A common method involves partitioning between hexane and methanol/water to remove nonpolar constituents like fats and waxes.

- The resulting methanol/water fraction, enriched with sesquiterpene lactones, is then further fractionated using column chromatography.
- Chromatographic Purification:
 - Silica Gel Column Chromatography: The enriched fraction is loaded onto a silica gel column. Elution is performed with a gradient of increasing polarity, starting with a nonpolar solvent like hexane and gradually increasing the proportion of a more polar solvent like ethyl acetate.
 - Fractions are collected and monitored by Thin Layer Chromatography (TLC) to identify those containing compounds with similar R_f values.
 - Preparative High-Performance Liquid Chromatography (HPLC): Fractions containing the target compound are further purified using preparative HPLC, often with a reversed-phase C18 column and a mobile phase such as a methanol/water or acetonitrile/water gradient. This step is crucial for isolating the pure compound.
- Structure Elucidation:
 - The structure of the isolated pure compound (**Piptocarphin F**) is determined using a combination of spectroscopic techniques:
 - Mass Spectrometry (MS): To determine the exact mass and molecular formula.
 - Nuclear Magnetic Resonance (NMR): 1D (¹H and ¹³C) and 2D (COSY, HSQC, HMBC) NMR spectroscopy to elucidate the chemical structure and stereochemistry.

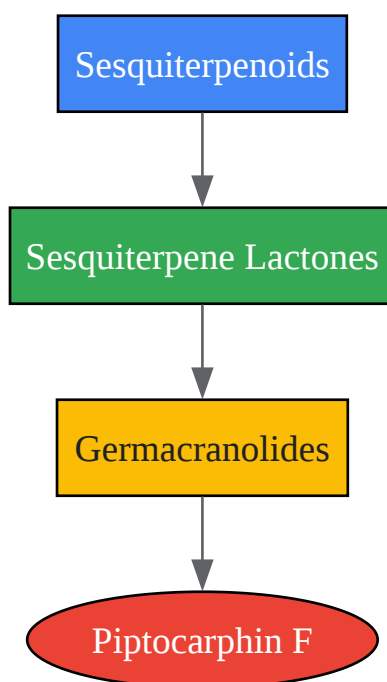
Visualization

The following diagrams illustrate key conceptual frameworks related to the study of **Piptocarphin F**.



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Caption: Workflow for the Isolation and Identification of **Piptocarphin F**.



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Caption: Chemical Classification of **Piptocarphin F**.

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References

- 1. mdpi.com [mdpi.com]
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